

Physicochemical Properties of 4-(2-Aminopropyl)morpholine: A Technical Guide

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Compound of Interest

Compound Name: **4-(2-Aminopropyl)morpholine**

Cat. No.: **B1360349**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **4-(2-Aminopropyl)morpholine**. The information is curated for professionals in research and development, offering quantitative data, experimental context, and logical workflows to support further investigation and application of this compound.

Core Physicochemical Data

The fundamental physicochemical properties of **4-(2-Aminopropyl)morpholine** are summarized in the tables below. This data is essential for understanding the compound's behavior in various experimental and physiological conditions.

General and Physical Properties

Property	Value	Source
Molecular Formula	C ₇ H ₁₆ N ₂ O	[1] [2]
Molecular Weight	144.21 g/mol	[1] [2]
Boiling Point	96-98 °C (at 20 Torr)	[1]
Density	0.983 ± 0.06 g/cm ³ (Predicted)	[1]
CAS Number	50998-05-5	[1] [2]

Acid-Base and Partitioning Properties

Property	Value	Source
pKa	9.97 ± 0.10 (Predicted)	[1]

Experimental Protocols

Detailed experimental protocols for the precise determination of the physicochemical properties of morpholine derivatives are crucial for ensuring data accuracy and reproducibility. While specific experimental procedures for **4-(2-Aminopropyl)morpholine** are not extensively published, the following are generalized methodologies commonly employed for similar compounds.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For compounds like **4-(2-Aminopropyl)morpholine**, which may have relatively high boiling points at atmospheric pressure, vacuum distillation is often employed to prevent decomposition.

Methodology:

- Apparatus Setup: A micro-distillation apparatus is assembled, including a small distilling flask, a condenser, a receiving flask, and a connection to a vacuum pump and a manometer.
- Sample Preparation: A small, measured volume of **4-(2-Aminopropyl)morpholine** is placed in the distilling flask along with a boiling chip or a magnetic stirrer to ensure smooth boiling.
- Vacuum Application: The system is evacuated to a specific, stable pressure (e.g., 20 Torr), which is monitored by the manometer.
- Heating: The distilling flask is gently heated in a heating mantle or oil bath.
- Temperature Measurement: The temperature of the vapor is measured with a thermometer placed at the vapor outlet to the condenser.

- Data Recording: The temperature at which the liquid boils and a steady stream of distillate is collected is recorded as the boiling point at that specific pressure.

Gas Chromatography-Mass Spectrometry (GC-MS) for Purity and Identification

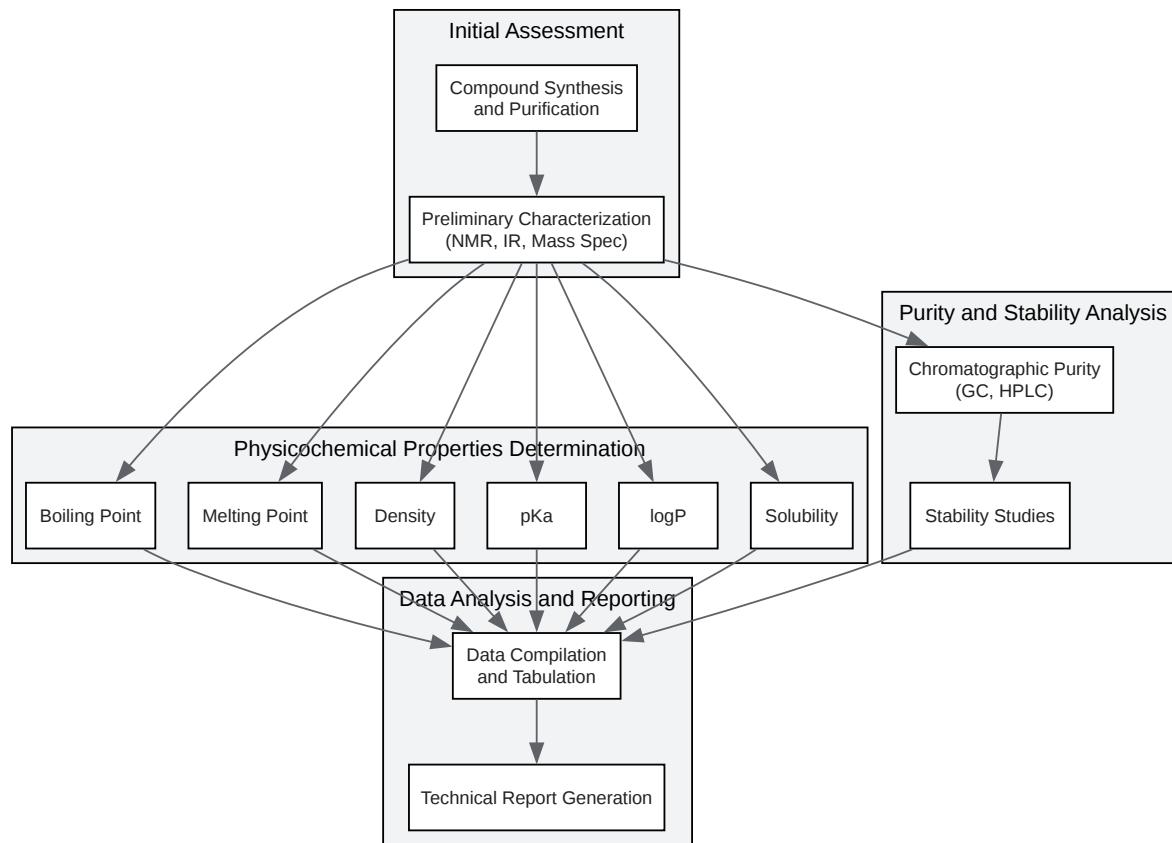
GC-MS is a powerful analytical technique used to separate, identify, and quantify individual chemical compounds within a sample.

Methodology:

- Sample Preparation: A dilute solution of **4-(2-Aminopropyl)morpholine** is prepared in a volatile organic solvent (e.g., methanol or dichloromethane).
- Injection: A small volume (typically 1 μ L) of the sample is injected into the gas chromatograph.
- Separation: The sample is vaporized and carried by an inert gas (e.g., helium) through a capillary column. The separation is based on the differential partitioning of the analyte between the mobile phase (carrier gas) and the stationary phase coated on the column wall. The oven temperature is programmed to ramp up to facilitate the elution of the compound.
- Ionization: As the compound elutes from the column, it enters the mass spectrometer, where it is ionized, typically by electron impact (EI).
- Mass Analysis: The resulting ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., a quadrupole).
- Detection: The detector records the abundance of each ion, generating a mass spectrum that serves as a molecular fingerprint for identification. The retention time from the chromatogram and the fragmentation pattern from the mass spectrum are used to confirm the identity and purity of the compound.

Logical Workflow for Compound Characterization

The following diagram illustrates a typical workflow for the physicochemical and analytical characterization of a chemical compound such as **4-(2-Aminopropyl)morpholine**.



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Workflow for Physicochemical Characterization.

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References

- 1. 4-(2-aminopropyl)morpholine CAS#: 50998-05-5 [m.chemicalbook.com]
- 2. 4-(2-aminopropyl)morpholine synthesis - chemicalbook [chemicalbook.com]
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